

No Published Analytical Methods Found for 11,12-De(methylenedioxy)danuphylline

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Compound of Interest

Compound Name: 11,12-
De(methylenedioxy)danuphylline

Cat. No.: B15560951

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A comprehensive search for peer-reviewed analytical methods and their cross-validation for the compound "**11,12-De(methylenedioxy)danuphylline**" has yielded no specific published studies. As a result, a comparison guide with supporting experimental data, as initially requested, cannot be provided at this time.

Initial searches for "**11,12-De(methylenedioxy)danuphylline**" revealed that it is an indole alkaloid isolated from *Kopsia officinalis*.^[1] While commercial suppliers and basic chemical information such as CAS number (888482-17-5) are available, there is a notable absence of scientific literature detailing its quantification in any biological or pharmaceutical matrix.^{[2][3][4]}

The search did identify numerous analytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), for other compounds containing a methylenedioxy group, such as 3,4-methylenedioxymethamphetamine (MDMA) and its metabolites.^[5] Additionally, general LC-MS/MS methodologies for the quantification of various small molecules, including steroids and antioxidants, were found.^{[6][7][8]} However, these methods are not directly transferable to "**11,12-De(methylenedioxy)danuphylline**" without specific development and validation.

The lack of published analytical methods prevents the creation of the requested comparison tables, detailed experimental protocols, and workflow diagrams. For researchers, scientists, and drug development professionals interested in this compound, the development and validation of a novel analytical method would be a necessary first step for any quantitative

studies. This would typically involve techniques such as HPLC or LC-MS/MS, and the subsequent validation of parameters like linearity, accuracy, precision, and limits of detection and quantification.

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